

# Essential Safety and Operational Guidance for Handling Yoshi-864

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## Compound of Interest

Compound Name: Yoshi-864

Cat. No.: B1683515

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Disclaimer: A specific Safety Data Sheet (SDS) for **Yoshi-864** (NSC 102627) was not found in the public domain. The following guidance is based on general principles for handling potent, investigational chemical compounds and data from a published Phase 1 clinical study. All researchers must conduct a formal risk assessment in consultation with their institution's Environmental Health and Safety (EHS) department before handling this compound.

**Yoshi-864**, identified as 1-propanol, 3, 3'-iminodi-dimethanesulfonate (ester) hydrochloride, is a chemical agent investigated for its effects in clinical trials.<sup>[1]</sup> Due to its intended biological activity and observed toxicities, it should be handled with extreme caution in a laboratory setting.

## Hazard Identification and Toxicity

Based on a Phase 1 clinical study, **Yoshi-864** has demonstrated biological activity and toxicity at doses of 1.5 mg/kg and higher.<sup>[1]</sup> Researchers must assume the compound is cytotoxic and handle it as a potent, hazardous substance.

Summary of Clinical Toxicity Data for **Yoshi-864**<sup>[1]</sup>

Toxicity Category	Observed Effects	Onset and Duration	Dose Level for Onset
Hematological	Thrombocytopenia (low platelet count) and/or Leukopenia (low white blood cell count). Drop in Hemoglobin.	Platelet nadir around day 24 (recovery in 1-2 weeks). WBC nadir around day 29 (recovery in 2-3 weeks).	$\geq 1.5$ mg/kg
Neurological	Extreme fatigue (patients sleeping 20 hours a day). One instance of a 2-day coma.	Occurred during the 5-day treatment course.	2.7 mg/kg
Gastrointestinal	Nausea and vomiting.	Lasted for 6-12 days.	2.7 mg/kg

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure. The following table outlines the recommended PPE based on general guidelines for hazardous chemical handling. [\[2\]](#)[\[3\]](#)

Recommended Personal Protective Equipment (PPE) for Handling **Yoshi-864**

Body Part	Primary Protection	Secondary/Splash Protection	Standard
Hands	Double-gloving with chemically resistant gloves (e.g., nitrile).	Change gloves immediately upon contamination.	Follow manufacturer's specifications for chemical breakthrough time.
Eyes/Face	ANSI Z87.1-compliant safety glasses with side shields.	Use a chemical splash goggle and a full-face shield when handling liquids or creating aerosols.[2]	Eyewash station must be immediately accessible.
Body	A fully buttoned, long-sleeved lab coat.	A disposable, chemically resistant gown or apron should be worn over the lab coat.	Lab coats should not be taken outside of the laboratory.
Respiratory	All handling of powdered or volatile forms must be done in a certified chemical fume hood.	If a fume hood is not available or for spill cleanup, a NIOSH-approved respirator may be required.[3]	Consult with EHS for proper respirator selection and fit-testing.
Feet	Closed-toe, non-perforated shoes that cover the entire foot.	Disposable shoe covers should be used in areas of high contamination risk.	N/A

## Experimental Workflow and Handling Procedures

A systematic workflow is critical to ensure safety and minimize contamination. The following diagram outlines the key steps for handling **Yoshi-864** in a research setting.

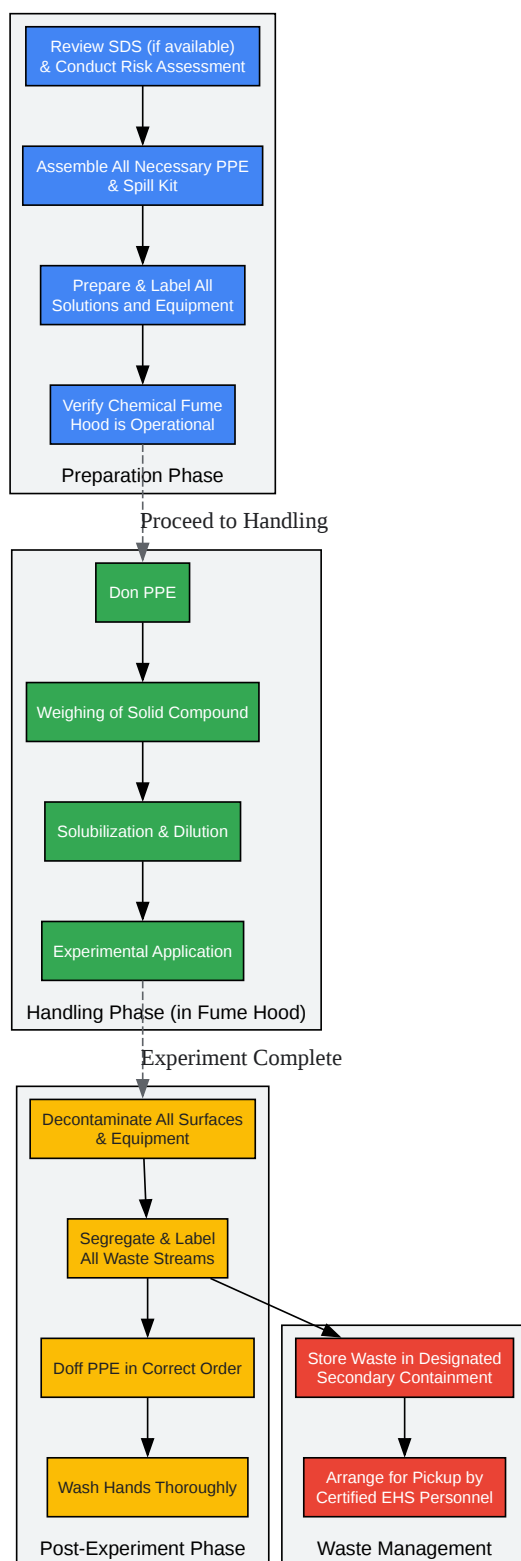


Diagram 1: General Workflow for Handling Yoshi-864

[Click to download full resolution via product page](#)Diagram 1: General Workflow for Handling **Yoshi-864**

## Disposal Plan

All materials contaminated with **Yoshi-864** must be treated as hazardous chemical waste. Do not dispose of this material down the drain or in the regular trash.<sup>[4]</sup>

### Waste Segregation and Disposal Procedures

Waste Type	Container and Labeling	Disposal Protocol
Solid Waste	Container: Sealable, puncture-resistant container. Label: "Hazardous Waste - Cytotoxic Chemical (Yoshi-864)"	Includes contaminated gloves, gowns, pipette tips, and weighing paper. Store in a designated satellite accumulation area.
Liquid Waste	Container: Leak-proof, chemically compatible container (e.g., glass or HDPE). Label: "Hazardous Waste - Liquid Cytotoxic Chemical (Yoshi-864)" with concentration.	Includes unused solutions and first-rinse of contaminated glassware. Store in secondary containment. Do not mix with other waste streams unless compatible.
Sharps Waste	Container: Puncture-proof sharps container. Label: "Hazardous Waste - Sharps with Cytotoxic Chemical (Yoshi-864)"	Includes contaminated needles and scalpels.
Grossly Contaminated Glassware	N/A	Must be decontaminated before washing or disposed of as hazardous solid waste. A triple rinse with a suitable solvent is a common practice.

All waste disposal must be coordinated through your institution's Environmental Health and Safety (EHS) department to ensure compliance with local, state, and federal regulations.<sup>[4]</sup>

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## References

- 1. Yoshi 864 (NSC 102627) 1-propanol, 3, 3'-iminodi-dimethanesulfonate (ester) hydrochloride: a phase 1 study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. osha.gov [osha.gov]
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